

Introduction: The Significance of Quantifying 5-Nitro-2-pentanone

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Compound of Interest

Compound Name: 5-Nitro-2-pentanone

CAS No.: 22020-87-7

Cat. No.: B1587122

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5-Nitro-2-pentanone, with the chemical formula $C_5H_9NO_3$, is an organic compound of interest in various chemical and pharmaceutical applications.^{[1][2]} It serves as an intermediate in organic synthesis.^[1] Accurate and precise quantification of **5-Nitro-2-pentanone** is crucial for process optimization, quality control, and safety assessment in drug development and manufacturing. This application note provides a comprehensive guide to the analytical methodologies for the quantitative determination of **5-Nitro-2-pentanone**, designed for researchers, scientists, and professionals in the pharmaceutical industry.

Physicochemical Properties of 5-Nitro-2-pentanone

A thorough understanding of the physicochemical properties of **5-Nitro-2-pentanone** is fundamental to developing robust analytical methods.

Property	Value	Reference
Molecular Formula	C5H9NO3	[2]
Molecular Weight	131.13 g/mol	[2]
Boiling Point	231.7°C at 760 mmHg	[1]
Density	1.084 g/cm ³	[1]
Solubility	Soluble in water and organic solvents	[1]

Note: Some sources provide slightly different values for physical properties. The listed values are a consensus from the available data.

Recommended Analytical Techniques

Based on the properties of **5-Nitro-2-pentanone** and analytical methods for similar compounds, Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) are the recommended techniques for its quantification.[3] The choice between these methods will depend on the sample matrix, required sensitivity, and available instrumentation.

Gas Chromatography-Mass Spectrometry (GC-MS)

Principle: GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds. In GC, the sample is vaporized and separated based on its boiling point and interaction with a stationary phase within a capillary column. The separated components then enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fingerprint for identification and quantification. Due to its volatility, GC-MS is a highly suitable method for the analysis of **5-Nitro-2-pentanone**. [3]

Protocol for GC-MS Analysis of 5-Nitro-2-pentanone

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).

- Capillary Column: A mid-polarity column such as a DB-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent is recommended to achieve good separation.

Reagents:

- **5-Nitro-2-pentanone** standard (purity >98%)
- High-purity solvent (e.g., Ethyl Acetate or Dichloromethane)

Standard Preparation:

- Prepare a stock solution of **5-Nitro-2-pentanone** (e.g., 1000 μ g/mL) in the chosen solvent.
- Perform serial dilutions to prepare a series of calibration standards (e.g., 0.1, 0.5, 1, 5, 10, 25, 50, and 100 μ g/mL).

Sample Preparation:

- Accurately weigh the sample containing **5-Nitro-2-pentanone**.
- Dissolve the sample in a known volume of the solvent to achieve a concentration within the calibration range.
- Filter the sample through a 0.45 μ m syringe filter before injection.

GC-MS Conditions:

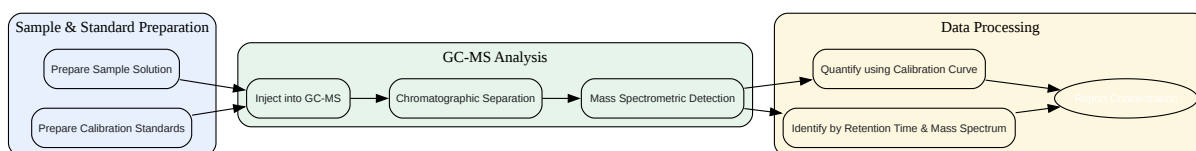
Parameter	Condition	Rationale
Inlet Temperature	250°C	Ensures complete vaporization of the analyte.
Injection Volume	1 µL	
Injection Mode	Splitless	To enhance sensitivity for low-concentration samples.
Carrier Gas	Helium	Inert carrier gas with good chromatographic performance.
Flow Rate	1.0 mL/min (constant flow)	
Oven Program	Initial: 50°C (hold 2 min)	To focus the analytes at the head of the column.
Ramp 1: 10°C/min to 150°C	To separate the analyte from solvent and other impurities.	
Ramp 2: 20°C/min to 250°C (hold 5 min)	To elute the analyte and clean the column.	
MS Transfer Line	280°C	Prevents condensation of the analyte.
Ion Source Temp	230°C	
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard ionization technique for GC-MS.
MS Acquisition	Scan Mode (m/z 40-300) for identification and Selected Ion Monitoring (SIM) for quantification	Scan mode provides full mass spectra for qualitative analysis, while SIM mode offers higher sensitivity and selectivity for quantitative analysis.

Data Analysis:

- **Identification:** The retention time and the mass spectrum of the analyte in the sample should match that of the standard. Key fragments for 2-pentanone include m/z 43 and 71; for **5-**

nitro-2-pentanone, characteristic fragments would also arise from the nitro group.[4]

- Quantification: Construct a calibration curve by plotting the peak area of the target ion against the concentration of the standards. Determine the concentration of **5-Nitro-2-pentanone** in the sample from this curve.



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GC-MS analysis workflow for **5-Nitro-2-pentanone**.

High-Performance Liquid Chromatography (HPLC)

Principle: HPLC is a versatile technique for the separation of a wide range of compounds. The separation is based on the differential partitioning of the analyte between a liquid mobile phase and a solid stationary phase. For a polar compound like **5-Nitro-2-pentanone**, reverse-phase HPLC is the method of choice. Detection can be achieved using a UV detector or a mass spectrometer (LC-MS).

Protocol for HPLC-UV/MS Analysis of 5-Nitro-2-pentanone

Instrumentation:

- HPLC system with a UV or Diode Array Detector (DAD) and/or a Mass Spectrometer.
- Column: A C18 column (e.g., 150 mm x 4.6 mm, 5 µm) is suitable for this separation.

Reagents:

- **5-Nitro-2-pentanone** standard (purity >98%)
- HPLC-grade Acetonitrile and Water
- Formic acid (for MS compatibility)

Standard Preparation:

- Prepare a stock solution of **5-Nitro-2-pentanone** (e.g., 1000 µg/mL) in Acetonitrile/Water (50:50).
- Perform serial dilutions to prepare a series of calibration standards (e.g., 0.1, 0.5, 1, 5, 10, 25, 50, and 100 µg/mL).

Sample Preparation:

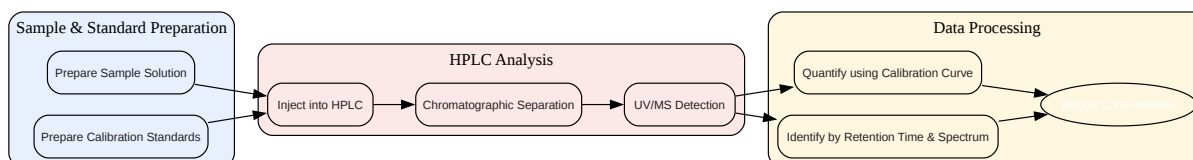
- Accurately weigh the sample containing **5-Nitro-2-pentanone**.
- Dissolve the sample in a known volume of the mobile phase to achieve a concentration within the calibration range.
- Filter the sample through a 0.45 µm syringe filter before injection.

HPLC Conditions:

Parameter	Condition	Rationale
Mobile Phase A	Water + 0.1% Formic Acid	Formic acid improves peak shape and is MS-compatible.
Mobile Phase B	Acetonitrile + 0.1% Formic Acid	
Gradient	0-2 min: 10% B	Initial conditions for sample loading.
2-15 min: 10-90% B	Gradient elution to separate the analyte.	
15-18 min: 90% B	To elute any strongly retained compounds.	
18-20 min: 10% B	Re-equilibration of the column.	
Flow Rate	1.0 mL/min	
Column Temperature	30°C	For reproducible retention times.
Injection Volume	10 µL	
UV Detection	210 nm and 270 nm	Ketones and nitro groups have UV absorbance in this range.
MS Detection (if used)	Electrospray Ionization (ESI), Positive Mode	ESI is a soft ionization technique suitable for polar molecules.

Data Analysis:

- Identification: The retention time and UV spectrum (or mass spectrum if using LC-MS) of the analyte in the sample should match that of the standard.
- Quantification: Construct a calibration curve by plotting the peak area against the concentration of the standards. Determine the concentration of **5-Nitro-2-pentanone** in the sample from this curve.



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Sources

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